

Chemical Identification and Physical Properties

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Compound of Interest

Compound Name: 1-Bromoheptane-d7

Cat. No.: B15557856

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1-Bromoheptane-d7 is a deuterated version of 1-bromoheptane, where seven hydrogen atoms have been replaced by deuterium. This isotopic labeling is a valuable tool in various research applications, including metabolic studies and as an internal standard in mass spectrometry.

Table 1: Chemical Identification of **1-Bromoheptane-d7**

Identifier	Value
Chemical Name	1-Bromoheptane-d7
Synonyms	n-Heptyl-d7 Bromide
CAS Number	1219802-55-7[1][2]
Molecular Formula	C ₇ H ₈ D ₇ Br
Molecular Weight	186.14 g/mol [1][2]
Isotopic Enrichment	atom % D

Table 2: Physical and Chemical Properties of 1-Bromoheptane (and **1-Bromoheptane-d7**)

Property	Value
Appearance	Colorless liquid[3][4]
Odor	Characteristic odor
Boiling Point	180 °C (356 °F) at 760 mmHg[5][6][7][8]
Melting Point	-58 °C (-72.4 °F)[5][6][7][8]
Flash Point	60 °C (140 °F)[4][8][9]
Density	1.140 g/mL at 25 °C[4][6]
Vapor Density	6.18 (vs air)[3][6]
Vapor Pressure	1.27 mmHg[10]
Solubility	Sparingly soluble in water.[3]
Refractive Index	n _{20/D} 1.4499[6]

Hazard Identification and GHS Classification

1-Bromoheptane is classified as a flammable liquid and may cause irritation upon contact.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[5][10][11]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5][10]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[5][10]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[5]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[5]

Signal Word: Warning[5][11]

Hazard Pictograms:

- Flame (GHS02)[11]
- Exclamation Mark (GHS07)

Toxicological Information

The toxicological properties of **1-Bromoheptane-d7** have not been fully investigated. The data presented below is for 1-Bromoheptane.

Table 4: Acute Toxicity Data for 1-Bromoheptane

Route of Exposure	Species	Dose	Effect
Inhalation	Mouse	LC50: 12,000 mg/m ³ /2hr[9][10]	-
Intraperitoneal	Mouse	LD50: 2,440 mg/kg[10]	-

Potential Health Effects:[9]

- Inhalation: Causes respiratory tract irritation. Vapors may cause dizziness or suffocation.[9][12]
- Skin Contact: May cause skin irritation.[9][12]
- Eye Contact: May cause eye irritation.[9][12]
- Ingestion: May cause irritation of the digestive tract.[9][12]

Experimental Protocols

Safe Handling Protocol

This protocol outlines the essential steps for the safe handling of **1-Bromoheptane-d7** in a laboratory setting.

- Engineering Controls:
 - Always handle **1-Bromoheptane-d7** in a well-ventilated area, preferably inside a chemical fume hood.[4][12]
 - Use explosion-proof electrical, ventilating, and lighting equipment.
 - Ensure an eyewash station and safety shower are readily accessible.[9]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[11][13]
 - Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves before use.[11][13]
 - Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin exposure.[11][13]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[11]

- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing.[\[12\]](#)
 - Do not breathe vapors or mist.[\[12\]](#)
 - Keep away from heat, sparks, and open flames.[\[11\]](#)[\[12\]](#)
 - Use non-sparking tools.[\[9\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[12\]](#)
 - Wash hands thoroughly after handling.[\[4\]](#)

Spill Response Protocol

This protocol provides a systematic approach to managing a spill of **1-Bromoheptane-d7**.

- Immediate Actions:
 - Evacuate unnecessary personnel from the spill area.
 - Remove all sources of ignition.[\[13\]](#)
 - Ensure adequate ventilation.
- Containment and Cleanup:
 - For small spills, absorb the material with inert solids such as clay or diatomaceous earth.[\[11\]](#)
 - Use a spark-proof tool for cleanup.[\[9\]](#)
 - Collect the absorbed material and place it in a suitable, closed container for disposal.
- Decontamination:
 - Clean the spill area with soap and water.

- Dispose of contaminated materials as hazardous waste.

Visualizations

Figure 1. Personal Protective Equipment (PPE) Selection Workflow

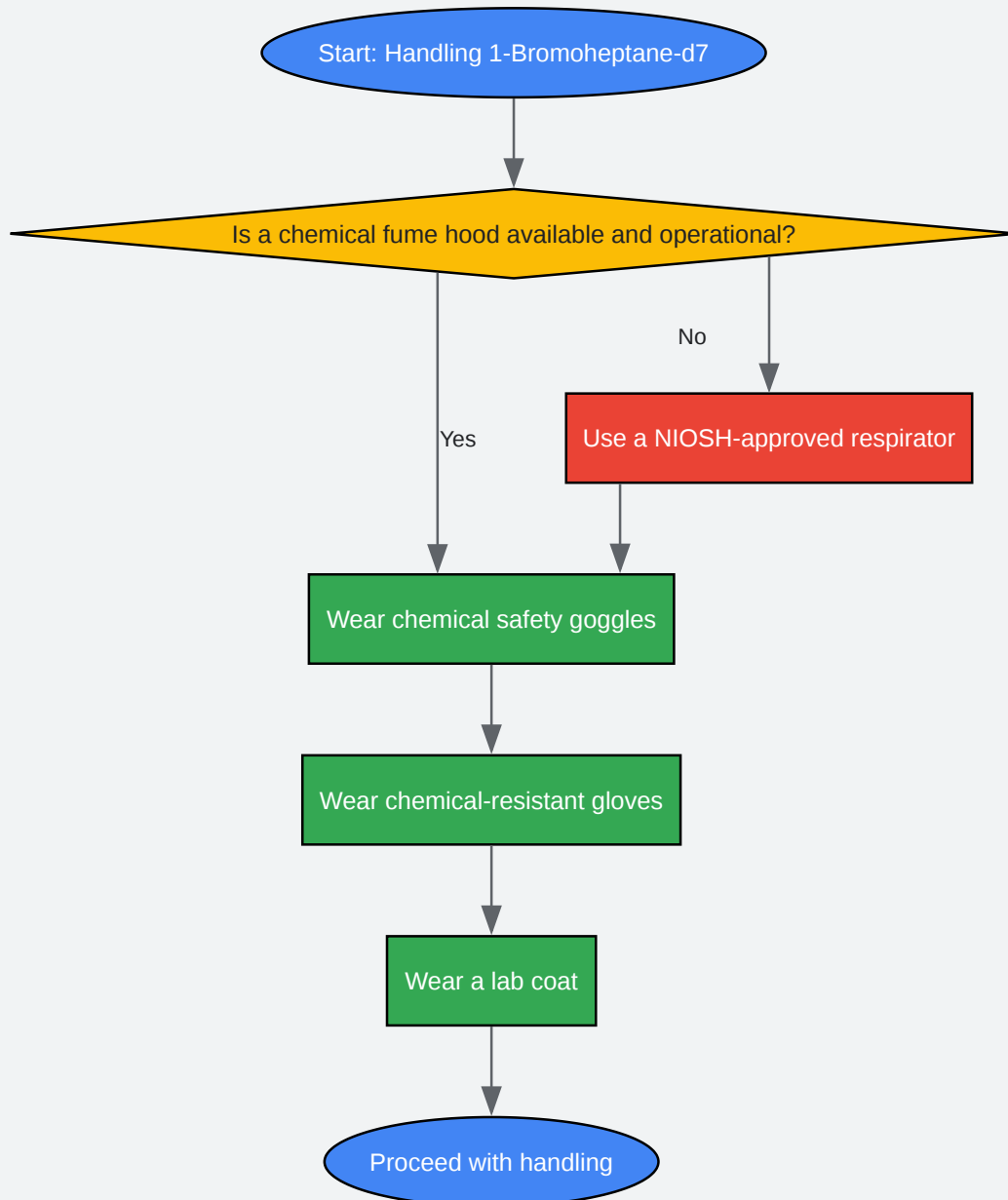
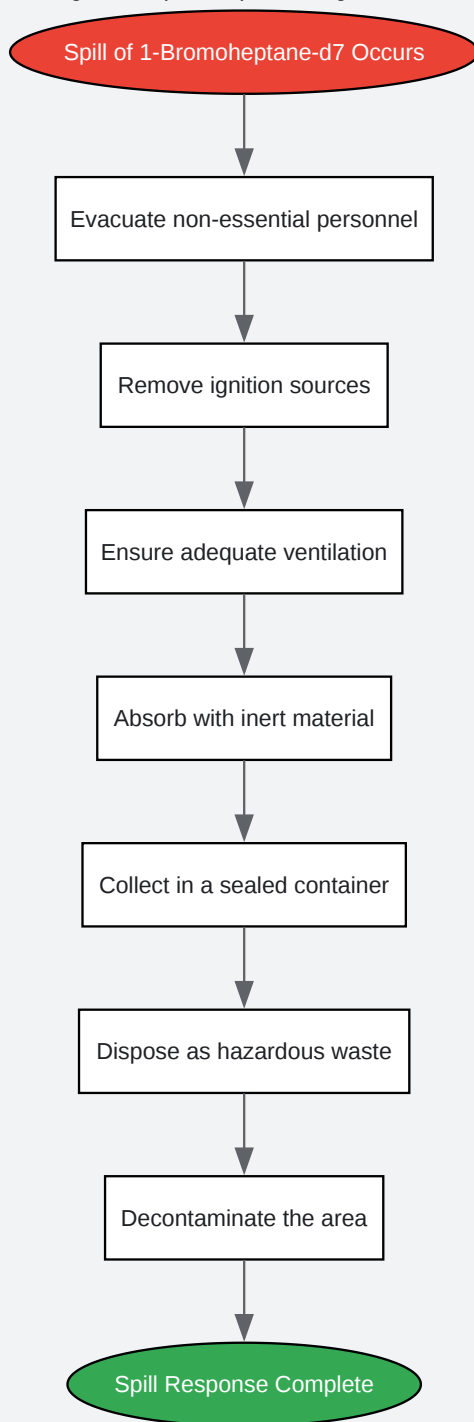


Figure 2. Spill Response Logical Flow

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